

Technical Guide: Ethyl 2-(3-cyanophenoxy)acetate

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Compound of Interest

Compound Name: Ethyl 2-(3-cyanophenoxy)acetate

CAS No.: 55197-25-6

Cat. No.: B1604349

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Executive Summary

Ethyl 2-(3-cyanophenoxy)acetate (CAS 55197-25-6) is a specialized organic intermediate characterized by a phenoxyacetic acid ester scaffold substituted with a nitrile group at the meta position.^{[1][2]} This compound serves as a critical building block in the synthesis of agrochemicals (specifically auxin-mimic herbicides) and pharmaceutical agents targeting cardiovascular and anti-inflammatory pathways.

This guide provides a comprehensive technical analysis of the compound, detailing its physicochemical identity, a robust self-validating synthesis protocol, and its downstream reactivity profile. The methodology emphasizes scalability and purity, moving beyond basic recipe listing to explain the causality behind process parameters.

Chemical Identity & Physicochemical Properties^[3] ^[4]

Systematic Name: **Ethyl 2-(3-cyanophenoxy)acetate** Synonyms: (3-Cyanophenoxy)acetic acid ethyl ester; 3-Cyanophenoxyacetate ethyl ester Molecular Formula: C₁₁H₁₁NO₃ Molecular

Weight: 205.21 g/mol [3]

Table 1: Physicochemical Data Profile

Property	Specification	Notes
CAS Number	55197-25-6	Unique identifier for the meta-isomer.[1]
Physical State	Solid or Viscous Oil	Dependent on purity/crystallinity; tends to solidify upon high-vacuum drying.
Solubility	Soluble	DCM, Ethyl Acetate, Acetone, DMSO, DMF.
Insolubility	Insoluble	Water (hydrophobic ester/ether backbone).
Functional Groups	Nitrile (-CN), Ester (-COOEt), Ether (-O-)	Sites for orthogonal functionalization.
MDL Number	MFCD06659703	Database reference ID.[3]

Synthetic Protocol (Expertise & Experience)

The synthesis of **Ethyl 2-(3-cyanophenoxy)acetate** relies on a Williamson Ether Synthesis. While sodium hydride (NaH) is often used for speed, this protocol utilizes Potassium Carbonate (K_2CO_3) in Acetone or Acetonitrile. This choice is deliberate: it avoids the evolution of explosive hydrogen gas, tolerates trace moisture better, and provides a gentler deprotonation profile that minimizes side reactions (such as nitrile hydrolysis).

Reaction Scheme

Reagents: 3-Cyanophenol + Ethyl Bromoacetate + K_2CO_3

Product + KBr + $KHCO_3$

Step-by-Step Methodology

- Preparation of the Nucleophile:
 - Charge a reaction vessel with 3-Cyanophenol (1.0 eq) and Acetone (10 volumes).
 - Add Potassium Carbonate (K_2CO_3 , 1.5 eq). Use anhydrous, finely ground powder to maximize surface area.
 - Technical Insight: Stir at room temperature for 30 minutes before adding the alkylating agent. This ensures the formation of the phenoxide anion () surface species, reducing the induction period.
- Alkylation (The Critical Step):
 - Add Ethyl Bromoacetate (1.1 eq) dropwise over 20 minutes.
 - Causality: Rapid addition can cause localized exotherms, potentially leading to dialkylation side products if the ring were more electron-rich. Dropwise addition controls the thermal profile.
 - Heat the mixture to reflux (approx. 56°C) for 4–6 hours.
- In-Process Control (IPC):
 - Monitor via TLC (Hexane:EtOAc 7:3). The starting phenol is more polar (lower R_f) than the ester product.
 - Self-Validating Check: The reaction is complete when the phenol spot is undetectable.
- Workup & Isolation:
 - Cool to room temperature.^[4] Filter off the inorganic solids (KBr and excess K_2CO_3).
 - Concentrate the filtrate under reduced pressure to remove acetone.
 - Dissolve the residue in Ethyl Acetate and wash with 0.5 M NaOH (cold).

- Why? The NaOH wash removes any unreacted phenolic starting material, ensuring the product is neutral.
- Wash with brine, dry over MgSO₄, and concentrate to yield the crude product.
- Purification:
 - If necessary, recrystallize from Ethanol/Hexane or purify via silica gel chromatography.

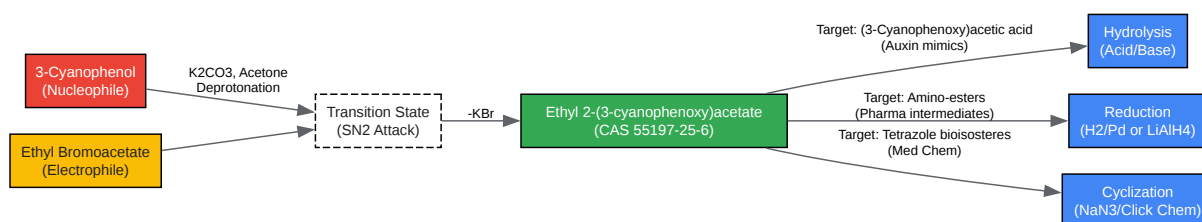
Mechanism of Action & Reactivity[7]

The formation of the compound follows a classic S_N2 nucleophilic substitution. The phenoxide oxygen, enhanced by the base, attacks the

-carbon of the ethyl bromoacetate, displacing the bromide leaving group.

Visualization: Synthesis & Reactivity Pathways

The following diagram illustrates the synthesis mechanism and the three primary downstream applications of the product.



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Figure 1: Synthetic pathway and downstream chemical utility of **Ethyl 2-(3-cyanophenoxy)acetate**.

Applications in Drug Discovery & Agrochemicals Herbicide Development (Auxin Mimics)

The structural motif of (phenoxy)acetic acid is central to auxin-type herbicides (e.g., 2,4-D). **Ethyl 2-(3-cyanophenoxy)acetate** is a pro-herbicide ester. Upon application, environmental esterases hydrolyze the ethyl ester to release the free acid, which acts as the active phytotoxic agent. The meta-cyano group provides unique metabolic stability compared to halogenated analogues.

Medicinal Chemistry Building Block

- **Tetrazole Bioisosteres:** The nitrile group is a precursor to tetrazoles (via reaction with sodium azide), which are lipophilic bioisosteres of carboxylic acids, commonly used to improve the bioavailability of angiotensin II receptor blockers (ARBs).
- **Heterocyclic Synthesis:** The 1,3-relationship of the ether and nitrile allows for cyclization reactions to form benzofurans or indoles under specific conditions.

Safety, Handling & Storage

Signal Word:WARNING

Hazard Class	H-Code	Statement
Acute Toxicity	H302	Harmful if swallowed.
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation.
STOT-SE	H335	May cause respiratory irritation.

Handling Protocol:

- **PPE:** Nitrile gloves, safety goggles, and lab coat are mandatory.
- **Ventilation:** Handle in a fume hood to avoid inhalation of dust or vapors.
- **Cyanide Precaution:** While the nitrile group is covalently bonded and stable, avoid contact with strong acids or reducing agents that could theoretically liberate toxic byproducts under extreme conditions.

- Storage: Store in a cool, dry place under an inert atmosphere (Nitrogen/Argon) to prevent hydrolysis of the ester by atmospheric moisture.

References

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